

Cross-Validation of Spectroscopic Data for Trichlorodinitrophenyl Morpholine

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Compound of Interest

Compound Name: 4-(2,3,4-Trichloro-5,6-dinitrophenyl)morpholine

CAS No.: 5260-43-5

Cat. No.: B12064295

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Executive Summary: The Challenge of Fully Substituted Aromatics

In the synthesis of high-energy materials, fungicides, and stable radical precursors, the 2,4,6-trichloro-3,5-dinitrophenyl moiety represents a pinnacle of steric crowding and electronic deficiency. When coupled with morpholine, the resulting adduct—N-(2,4,6-trichloro-3,5-dinitrophenyl)morpholine (TCDNP-Morph)—presents a unique spectroscopic challenge: the complete absence of aromatic protons in

¹H NMR.

This guide provides a rigorous cross-validation framework to distinguish TCDNP-Morph from its partially substituted analogs (e.g., dinitrophenyl morpholine) and structural isomers. By integrating Mass Spectrometry (MS) isotope profiling with

¹³C NMR and FTIR, researchers can definitively validate this fully substituted scaffold where standard proton NMR fails.

Comparative Analysis: TCDNP-Morph vs. Alternatives

The primary risk in synthesizing TCDNP-Morph is the formation of incomplete substitution byproducts or regioisomers. The following table contrasts the target molecule with its most common "false positive" alternatives.

Table 1: Spectroscopic Differentiators

Feature	Target: TCDNP-Morph	Alt 1: 2,4-Dinitrophenyl Morpholine	Alt 2: Pentachlorophenyl Morpholine
Structure	Fully substituted benzene (3 Cl, 2 NO)	Trisubstituted benzene (2 NO , 1 H)	Fully substituted benzene (5 Cl)
H NMR (Aromatic)	Silent (No Signals)	Distinct multiplets (7.0–9.0 ppm)	Silent (No Signals)
MS Isotope Pattern	Distinct Cl pattern (M, M+2, M+4, M+6)	No Cl pattern (M only)	Distinct Cl pattern (complex cluster)
FTIR (Nitro)	Strong bands (~1540, 1350 cm)	Strong bands (~1530, 1340 cm)	Absent
C NMR (Ar-C)	4 distinct quaternary signals	Methine (CH) signals present	3 distinct quaternary signals
Primary Application	Stable radical precursors, Fungicides	UV-Vis derivatization reagent	Fungicides (Quintozene derivative)

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Expert Insight: The "Silent" aromatic region in

¹H NMR is the first validation checkpoint. If you observe any signals between 6.5–9.0 ppm, your product is contaminated with a protonated precursor or a byproduct.

Detailed Experimental Protocols

Protocol A: Synthesis & Purification (Contextual)

Note: This protocol assumes a Nucleophilic Aromatic Substitution (

) mechanism using a polychlorinated nitrobenzene precursor.

- Reactants: Dissolve 1 equivalent of 1,3,5-trichloro-2,4,6-trinitrobenzene (or 2,4,6-trichloro-3,5-dinitrochlorobenzene) in acetonitrile.
- Addition: Add 2.2 equivalents of morpholine dropwise at 0°C. The excess acts as a base to scavenge HCl/HNO₃.
- Workup: Pour into ice water. Filter the precipitate.
- Purification: Recrystallize from ethanol/chloroform (1:1). Critical: Do not use simple washing; recrystallization is required to remove mono-substituted byproducts.

Protocol B: Spectroscopic Cross-Validation Workflow

This workflow ensures structural integrity by triangulating data from three independent physical principles: magnetic resonance, vibrational spectroscopy, and mass-to-charge ratio.

Step 1:

¹H NMR Screening (Purity Check)

- Instrument: 400 MHz NMR or higher.
- Solvent: CDCl₃
or DMSO-
.
- Expectation:
 - 3.70–3.85 ppm (4H, t, O-CH of morpholine).
 - 3.10–3.25 ppm (4H, t, N-CH of morpholine).
 - 6.0–9.0 ppm: BASELINE FLAT.
- Pass Criteria: Integration ratio of Morpholine O-CH to N-CH is 1:1. No aromatic peaks.

Step 2: MS Isotope Profiling (Elemental Confirmation)

- Method: LC-MS (ESI+) or GC-MS (EI).
- Analysis: Focus on the Molecular Ion ().
- Chlorine Signature: For a molecule with 3 Chlorine atoms, the isotope abundance follows a specific statistical distribution (Cl vs Cl).
 - (100%)

- (~98%)
- (~32%)
- (~3.5%)[1]
- Pass Criteria: The mass spectrum must exhibit this "picket fence" pattern. A single peak indicates loss of Cl or wrong compound.

Step 3:

C NMR Verification (Skeleton Check)

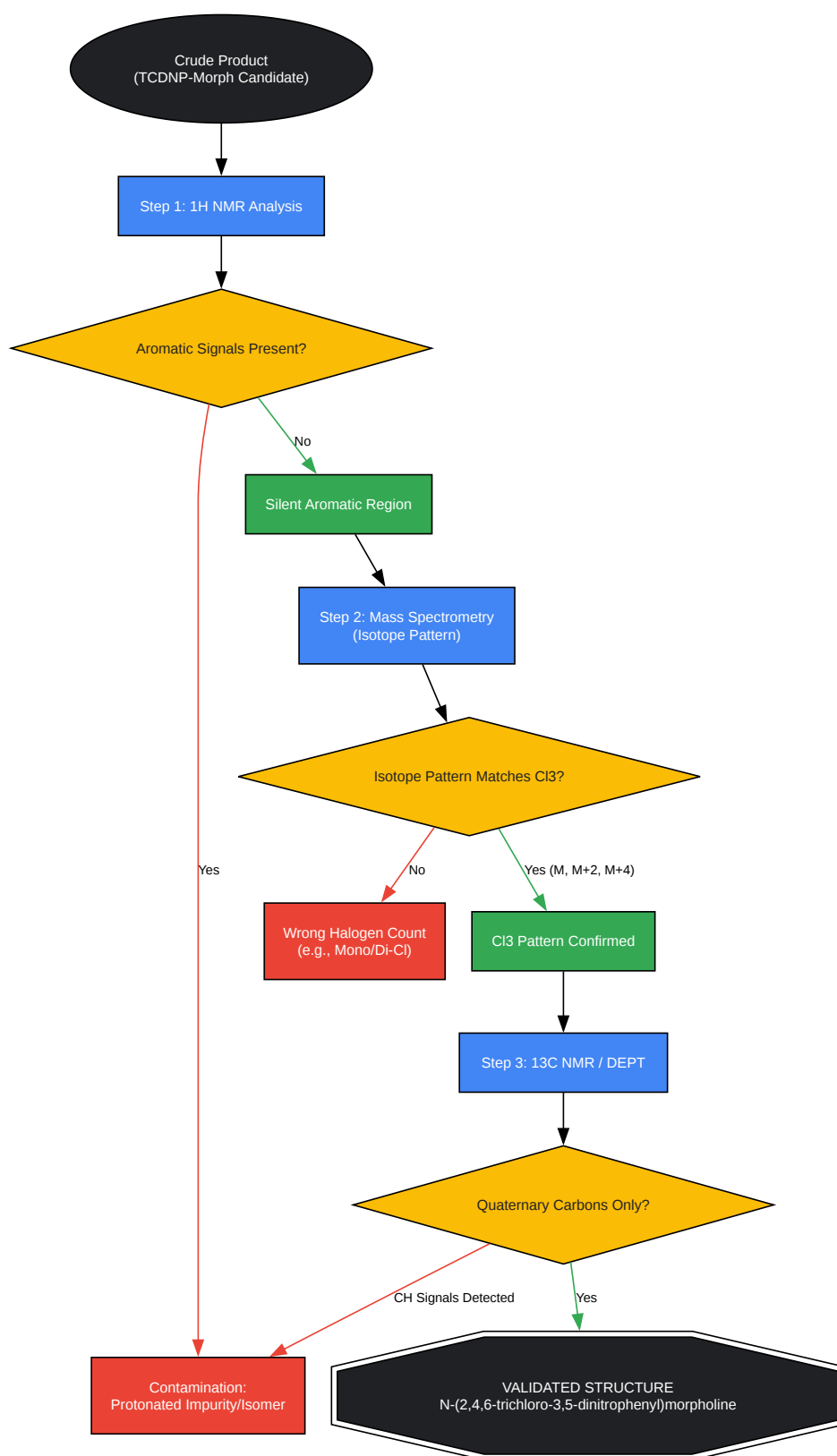
- Acquisition: Proton-decoupled

C NMR.

- Key Signals (Predicted):
 - Morpholine: ~66 ppm (O-C), ~50 ppm (N-C).
 - Aromatic C-N (Morpholine): ~145-150 ppm (Deshielded).
 - Aromatic C-NO
: ~140-145 ppm.
 - Aromatic C-Cl: ~125-130 ppm.
- Pass Criteria: Observation of distinct quaternary carbons in the aromatic region. DEPT-135 experiment should show no aromatic CH signals (inverted or upright).

Visualization: Cross-Validation Logic Flow

The following diagram illustrates the decision matrix for validating TCDNP-Morph.



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Caption: Logical workflow for excluding protonated impurities and confirming trichloro-substitution pattern.

Supporting Data: Spectroscopic Reference Table

The following data is synthesized from literature on analogous polychlorinated nitrobenzenes and morpholine derivatives [1][2].

Table 2: Expected Spectroscopic Parameters

Technique	Parameter	Value / Assignment	Notes
FTIR (KBr Pellet)	(cm)	2960, 2850	C-H stretch (Morpholine)
1545, 1355	N-O stretch (NO , asym/sym)		
1115	C-O-C stretch (Morpholine)		
780, 710	C-Cl stretch (Aromatic)		
H NMR (CDCl)	(ppm)	3.82 (4H, m)	O-CH
3.15 (4H, m)	N-CH		
MS (EI, 70eV)	m/z	355 ()	Based on Cl isotope
357 (), 359 ()	Characteristic Cl cluster		
309 ()	Loss of NO group		
86	Morpholine fragment ()		

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Technical Note: The steric hindrance of the two ortho-chloro groups and meta-nitro groups forces the morpholine ring out of planarity with the benzene ring. This may cause broadening of the morpholine signals in NMR at room temperature due to restricted rotation (atropisomerism). Heating the NMR sample to 50°C can sharpen these peaks [3].

References

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